

Formulation of LIH383 for Animal Administration: Application Notes and Protocols

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Compound of Interest

Compound Name: LIH383

Cat. No.: B15135107

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Introduction

LIH383 is a potent and selective octapeptide agonist for the atypical chemokine receptor 3 (ACKR3), also known as CXCR7.[1][2] Developed by the Luxembourg Institute of Health (LIH), this molecule plays a crucial role in modulating the endogenous opioid system.[3][4][5] **LIH383** binds to ACKR3, preventing it from sequestering endogenous opioid peptides like enkephalins and dynorphins.[4][6] This action increases the availability of these peptides to bind to classical opioid receptors, thereby potentiating their natural analgesic and antidepressant effects.[4][5] These characteristics make **LIH383** a promising candidate for the development of novel therapeutics for pain, depression, and potentially even some forms of cancer.[3][4][5]

This document provides detailed application notes and protocols for the formulation of **LIH383** for administration in animal models, a critical step in preclinical research and development.

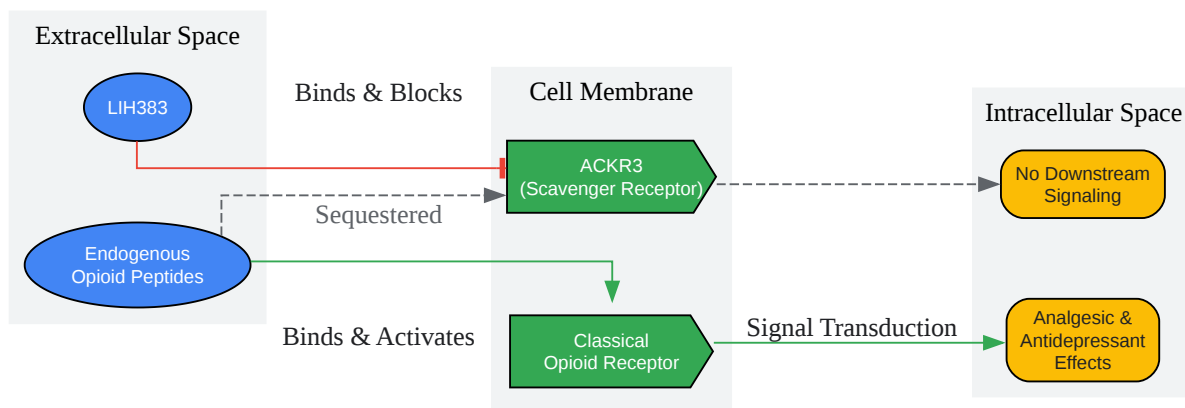
Physicochemical Properties of LIH383

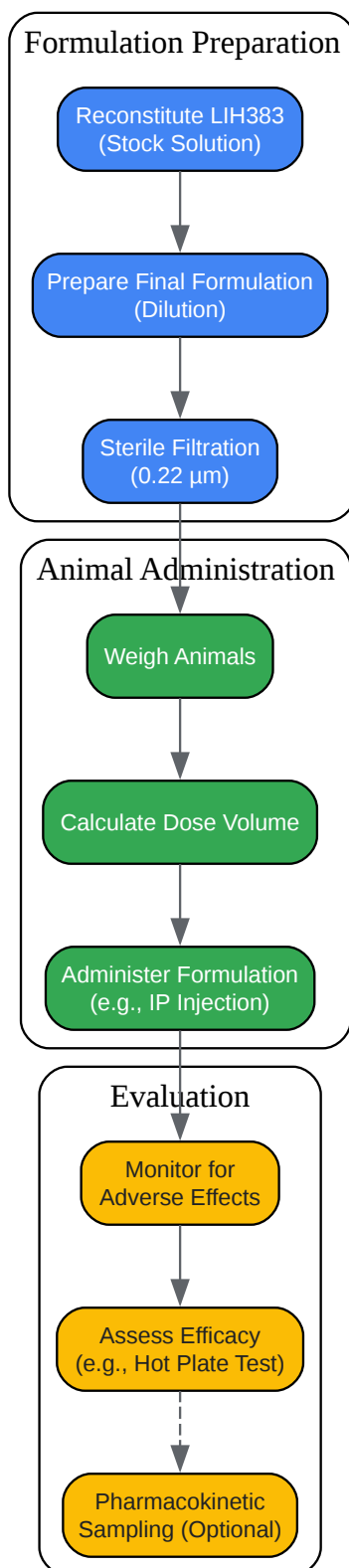
A summary of the key physicochemical properties of **LIH383** is presented in Table 1. This information is essential for developing an appropriate formulation strategy.

| Property | Value | Reference |
|-------------------|----------------------------------------------------------------|-----------|
| Molecular Formula | C45H72N16O8S | [1] |
| Molar Mass | 997.24 g/mol | [1] |
| Peptide Type | Octapeptide | [1] |
| Receptor Target | Atypical Chemokine Receptor 3 (ACKR3/CXCR7) | [1][2] |
| Activity | Agonist (EC50 = 0.61 nM for β - arrestin recruitment) | [2][6] |
| Solubility | Soluble in aqueous buffer | [7] |

Signaling Pathway of LIH383

The mechanism of action of **LIH383** involves the modulation of the endogenous opioid system through its interaction with ACKR3. The following diagram illustrates this signaling pathway.





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- To cite this document: BenchChem. [Formulation of LIH383 for Animal Administration: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15135107#formulation-of-lih383-for-animal-administration]

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